

Pentachlorobenzoic acid molecular weight and formula

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Compound of Interest

Compound Name: *Pentachlorobenzoic acid*

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An In-Depth Technical Guide to **Pentachlorobenzoic Acid**: Properties, Synthesis, and Analysis

This guide provides a comprehensive technical overview of **Pentachlorobenzoic Acid** (PCBA), a polychlorinated aromatic compound of significant interest in various research and industrial fields. Designed for researchers, chemists, and drug development professionals, this document delves into the core physicochemical properties, validated synthesis and purification protocols, and robust analytical methodologies for PCBA. The narrative emphasizes the rationale behind experimental choices, ensuring a deep understanding of the principles at play.

Core Molecular and Physicochemical Properties

Pentachlorobenzoic acid is an aromatic compound characterized by a benzoic acid structure where all five hydrogen atoms on the benzene ring have been substituted with chlorine atoms.

[1] This high degree of chlorination profoundly influences its chemical behavior, stability, and solubility.[1] The compound typically appears as a white to off-white or tan-colored crystalline solid.[1][2][3]

Key identifying and physical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₇ HCl ₅ O ₂	[4]
Molecular Weight	294.3 g/mol	[5]
Exact Mass	293.838968 Da	[5]
IUPAC Name	2,3,4,5,6-pentachlorobenzoic acid	[5]
CAS Number	1012-84-6	[4][5]
Appearance	White to tan crystalline solid/needles	[1][2][3]
Melting Point	202–206 °C (recrystallized)	[2]
Solubility	Low solubility in water; soluble in organic solvents (e.g., ethanol, acetone, toluene)	[1][3]

The structural representation of **Pentachlorobenzoic Acid** is crucial for understanding its reactivity.

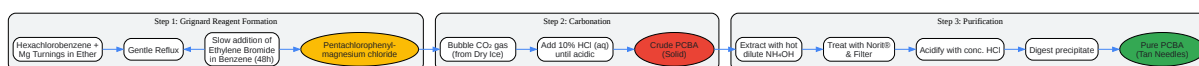
Caption: Chemical structure of 2,3,4,5,6-**Pentachlorobenzoic Acid**.

Synthesis and Purification of Pentachlorobenzoic Acid

The synthesis of PCBA can be achieved through several routes, including the oxidation of pentachlorotoluene or pentachlorobenzaldehyde, and the exhaustive chlorination of benzoic acid.[2] A well-documented and reliable method, adapted from Pearson, Cowan, and Beckler, involves the formation of a Grignard reagent from hexachlorobenzene, followed by carbonation. [2]

Grignard Synthesis from Hexachlorobenzene: A Validated Protocol

This procedure is advantageous as it utilizes an "entrainment agent" (ethylene bromide) to facilitate the reaction of the otherwise inert hexachlorobenzene with magnesium.[2] The slow addition of the entrainer ensures that clean, reactive magnesium surfaces are continuously available for the primary reaction.[2]



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Caption: Workflow for the synthesis and purification of **Pentachlorobenzoic Acid**.

Detailed Protocol:

- **Reaction Setup:** In a 3-liter, three-necked flask equipped with a stirrer, reflux condenser, and a dropping funnel, combine 39 g (1.6 g-atoms) of magnesium turnings and 142.4 g (0.5 mole) of hexachlorobenzene in 1 L of dry ether.[2]
- **Grignard Formation:** Gently reflux the mixture. Over a period of 48 hours, add a solution of 188 g (1.0 mole) of ethylene bromide in 200 ml of dry benzene dropwise. Maintain efficient stirring throughout the addition.[2]
- **Carbonation:** After cooling the reaction mixture to room temperature, introduce carbon dioxide gas (dried by passage through anhydrous calcium chloride) below the surface of the stirred mixture for at least 3 hours.[2]
- **Workup:** Slowly add 10% aqueous hydrochloric acid until the mixture is strongly acidic. Remove the ether and benzene by distillation.[2]
- **Isolation of Crude Product:** Filter the remaining aqueous mixture to collect the crude **pentachlorobenzoic acid**. Wash the solid with water to remove salts.[2]
- **Purification via Ammonium Salt:**

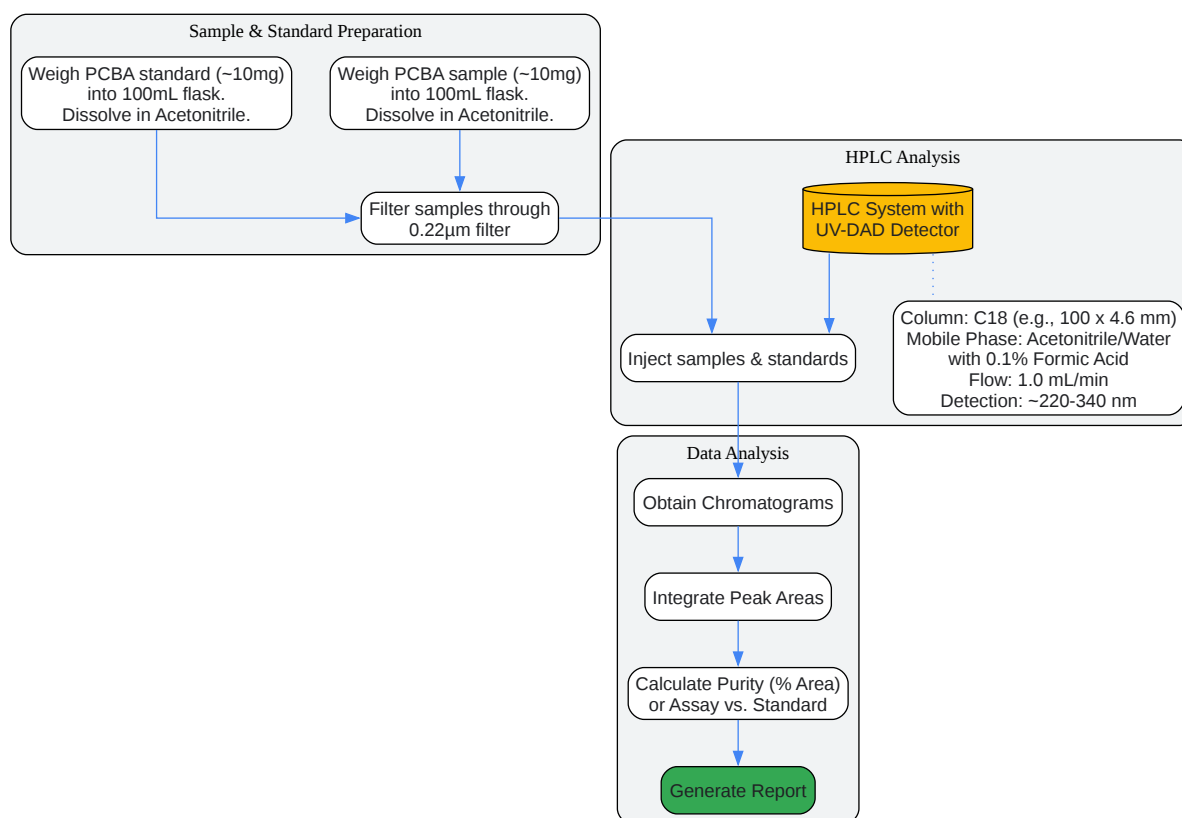
- Convert the damp, dark-brown acid to its ammonium salt by performing repeated extractions with hot, dilute ammonium hydroxide.[2]
- Combine the extracts, treat with activated carbon (Norit®) while hot, and filter.[2]
- Strongly acidify the hot filtrate with concentrated hydrochloric acid to precipitate the purified acid.[2]
- Digest the precipitate for several hours, then cool, filter, wash with cold water, and air-dry to yield the product.[2]
- Recrystallization (Optional): For higher purity, the crude acid can be recrystallized from 50% aqueous methanol to yield tan-colored needles.[2] An alternative purification involves converting the acid to its sodium salt, which can be recrystallized from 95% ethanol.[2]

Analytical Characterization and Quality Control

To ensure the purity and identity of synthesized PCBA, a robust analytical method is essential. High-Performance Liquid Chromatography (HPLC) with UV detection is a widely applicable technique for the quantification of aromatic acids.

HPLC-UV Protocol for Purity Assessment

This protocol provides a self-validating system for routine quality control, adaptable for various HPLC systems.



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Caption: General workflow for HPLC-based quality control of **Pentachlorobenzoic Acid**.

Detailed Protocol:

- Reagent and Mobile Phase Preparation:
 - Use HPLC-grade acetonitrile and water.[\[6\]](#)
 - Prepare the mobile phase, for example, a gradient or isocratic mixture of Acetonitrile and 0.1% Formic Acid in water. A starting point could be 65% Acetonitrile / 35% aqueous 0.1% Formic Acid.[\[6\]](#)
- Standard Preparation:
 - Accurately weigh approximately 10 mg of a PCBA reference standard into a 100 mL volumetric flask.[\[6\]](#)
 - Dissolve and dilute to the mark with acetonitrile to create a standard solution of approximately 100 µg/mL.[\[6\]](#)
- Sample Preparation:
 - Accurately weigh approximately 10 mg of the synthesized PCBA into a 100 mL volumetric flask.[\[6\]](#)
 - Dissolve and dilute to the mark with acetonitrile.[\[6\]](#)
- Chromatographic Conditions:
 - Instrument: HPLC system with a UV Diode Array Detector (DAD) or variable wavelength detector.[\[6\]](#)
 - Column: C18 reverse-phase column (e.g., Kinetex C18, 100 mm x 4.6 mm, 2.6 µm).[\[6\]](#)
 - Flow Rate: 1.0 mL/min.[\[6\]](#)
 - Injection Volume: 10 µL.[\[6\]](#)
 - Detection: Monitor wavelengths between 220-340 nm.[\[6\]](#)

- Analysis and Data Processing:
 - Inject the standard and sample solutions.
 - Identify the PCBA peak based on the retention time of the standard.
 - Calculate the purity of the sample using the area percent method from the chromatogram.
For an assay, compare the peak area of the sample to that of the standard.

Other valuable analytical techniques include Gas Chromatography-Mass Spectrometry (GC-MS) and Infrared (IR) Spectroscopy, which can provide complementary information on identity and purity.^[5]

Applications and Safety Considerations

Pentachlorobenzoic acid's unique properties lend it to several specialized applications.

- Research Chemical: It is a valuable building block and research chemical in organic synthesis.^[7]
- Reference Standard: PCBA serves as a critical reference standard in analytical chemistry, particularly for the identification and quantification of other chlorinated compounds in environmental samples.^[3]
- Agricultural and Industrial Use: It has been utilized as a biocide and herbicide.^[1] It is also used in catalytic compositions for olefin oligomerization.^[7]

Due to its high chlorine content, PCBA is a persistent organic pollutant, raising environmental concerns about its stability and potential for bioaccumulation.^{[1][3]}

Safety and Hazard Information:

Hazard Class	GHS Statement	Source
Acute Toxicity, Oral	H301: Toxic if swallowed	^[5]
Aquatic Hazard, Chronic	H413: May cause long lasting harmful effects to aquatic life	^[5]

Proper personal protective equipment (PPE), including gloves, lab coat, and safety glasses, must be worn when handling this compound. All work should be conducted in a well-ventilated fume hood.

Conclusion

Pentachlorobenzoic acid is a compound defined by its fully chlorinated benzene ring. This technical guide has provided a detailed examination of its fundamental molecular properties, a validated, step-by-step synthesis and purification protocol, and a robust analytical workflow for quality assurance. By understanding the causality behind these procedures, from the role of an entrainment agent in synthesis to the principles of chromatographic separation, researchers can confidently produce, purify, and analyze PCBA for their specific applications in drug development, environmental science, and chemical research.

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